

O-Desacetyl-N-desmethyl Diltiazem-d3 CAS number

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Compound of Interest

Compound Name: *O-Desacetyl-N-desmethyl
Diltiazem-d3*

Cat. No.: *B15622533*

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An In-Depth Technical Guide to **O-Desacetyl-N-desmethyl Diltiazem-d3**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diltiazem is a calcium channel blocker widely prescribed for the management of hypertension, angina pectoris, and certain cardiac arrhythmias. Its therapeutic effects are attributed not only to the parent drug but also to its active metabolites. The biotransformation of diltiazem is extensive and complex, involving several metabolic pathways, primarily deacetylation and N-demethylation, which are mediated by cytochrome P450 enzymes.

One of the key metabolites in this pathway is O-Desacetyl-N-desmethyl Diltiazem. The stable isotope-labeled variant, **O-Desacetyl-N-desmethyl Diltiazem-d3**, serves as a critical tool in pharmacokinetic and metabolic studies. Its primary application is as an internal standard in bioanalytical methods, such as liquid chromatography-mass spectrometry (LC-MS), to ensure accurate quantification of the non-labeled metabolite in biological matrices. This technical guide provides a comprehensive overview of the available data, experimental protocols, and metabolic context for **O-Desacetyl-N-desmethyl Diltiazem-d3**.

While a specific, universally recognized CAS number for **O-Desacetyl-N-desmethyl Diltiazem-d3** is not consistently published in public databases, the non-deuterated form is

identified by CAS number 81353-09-5[1][2][3]. Deuterated standards are often synthesized for specific research purposes and may be cataloged by individual chemical suppliers.

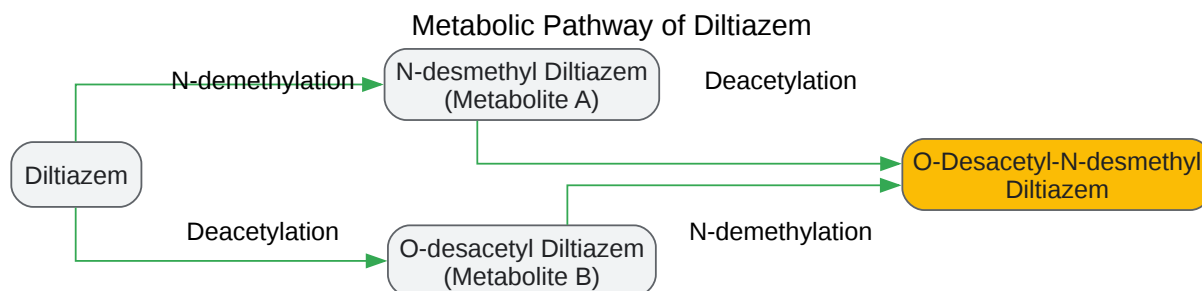
Physicochemical Data

The fundamental properties of O-Desacetyl-N-desmethyl Diltiazem and its deuterated analog are summarized below. This data is essential for the preparation of standards and the interpretation of analytical results.

Property	O-Desacetyl-N-desmethyl Diltiazem	O-Desacetyl-N-desmethyl Diltiazem-d3
CAS Number	81353-09-5[1][2][3]	Not consistently available
Molecular Formula	C ₁₉ H ₂₂ N ₂ O ₃ S[1]	C ₁₉ H ₁₉ D ₃ N ₂ O ₃ S
Molecular Weight	358.45 g/mol [1]	Approx. 361.47 g/mol
Synonyms	Deacetyl N-Monodesmethyl Diltiazem[1]	Deuterated Deacetyl N-Monodesmethyl Diltiazem
Physical Form	Pale Yellow Solid[1]	Not specified, likely a solid
Melting Point	134-136°C (decomposes)[1][2][3]	Not specified
Storage Temperature	-20°C[1]	-20°C (recommended)

Metabolic Pathway of Diltiazem

Diltiazem undergoes extensive first-pass metabolism in the liver. The primary metabolic routes are deacetylation, N-demethylation, and O-demethylation. O-Desacetyl-N-desmethyl Diltiazem is formed through a combination of these pathways. The following diagram illustrates the major metabolic transformations of diltiazem.



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Metabolic conversion of Diltiazem to its primary metabolites.

Experimental Protocols

The quantification of diltiazem and its metabolites in biological fluids is typically achieved using high-performance liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS). The use of a stable isotope-labeled internal standard, such as **O-Desacetyl-N-desmethyl Diltiazem-d3**, is crucial for correcting matrix effects and variability in sample processing and instrument response.

Protocol: Quantification of Diltiazem Metabolites in Human Plasma by LC-MS/MS

This protocol is a representative example compiled from established methods for the analysis of diltiazem and its metabolites.^{[4][5][6][7][8]}

1. Sample Preparation (Solid Phase Extraction)

- To 1 mL of human plasma, add an internal standard working solution containing **O-Desacetyl-N-desmethyl Diltiazem-d3**.
- Vortex the sample for 30 seconds.
- Load the sample onto a C18 solid-phase extraction (SPE) cartridge that has been pre-conditioned with methanol and equilibrated with water.

- Wash the cartridge with a weak organic solvent (e.g., 5% methanol in water) to remove interferences.
- Elute the analytes with an appropriate volume of a strong organic solvent (e.g., methanol or acetonitrile).
- Evaporate the eluate to dryness under a stream of nitrogen at approximately 40°C.
- Reconstitute the residue in the mobile phase for injection into the LC-MS/MS system.

2. Chromatographic Conditions

- HPLC System: A high-performance or ultra-high-performance liquid chromatography system.
- Column: A reverse-phase C18 or C8 column (e.g., 100 mm x 2.1 mm, 1.7 μ m particle size) is commonly used.[\[6\]](#)[\[8\]](#)
- Mobile Phase: A gradient or isocratic elution using a mixture of an aqueous buffer (e.g., 10 mM ammonium acetate) and an organic solvent (e.g., acetonitrile or methanol).[\[6\]](#)[\[8\]](#)
- Flow Rate: Typically in the range of 0.2-0.6 mL/min.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Column Temperature: Maintained at a constant temperature, for instance, 40°C.
- Injection Volume: 5-20 μ L.

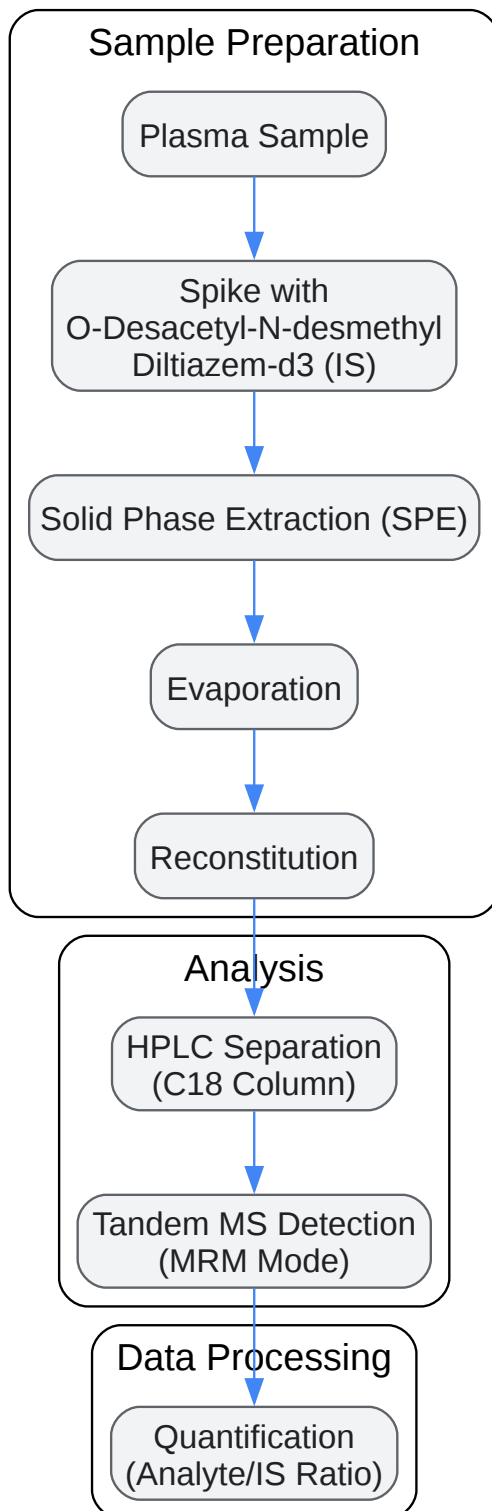
3. Mass Spectrometric Conditions

- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Source: Electrospray Ionization (ESI) in positive mode.
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions: Specific precursor-to-product ion transitions must be optimized for diltiazem, its metabolites (including O-Desacetyl-N-desmethyl Diltiazem), and the deuterated internal standard. For example:

- Diltiazem: m/z 415.1 \rightarrow 178.1[7]
- N-desmethyl Diltiazem: m/z 401.1 \rightarrow 150.0[7]
- O-desacetyl Diltiazem: m/z 373.2 \rightarrow 108.9[7]
- The transition for O-Desacetyl-N-desmethyl Diltiazem would be determined based on its parent mass (approx. 359.1 m/z), and its d3-labeled counterpart would be monitored at a mass shift of +3 Da.

The following diagram outlines the general workflow for this analytical method.

Bioanalytical Workflow for Diltiazem Metabolite Quantification



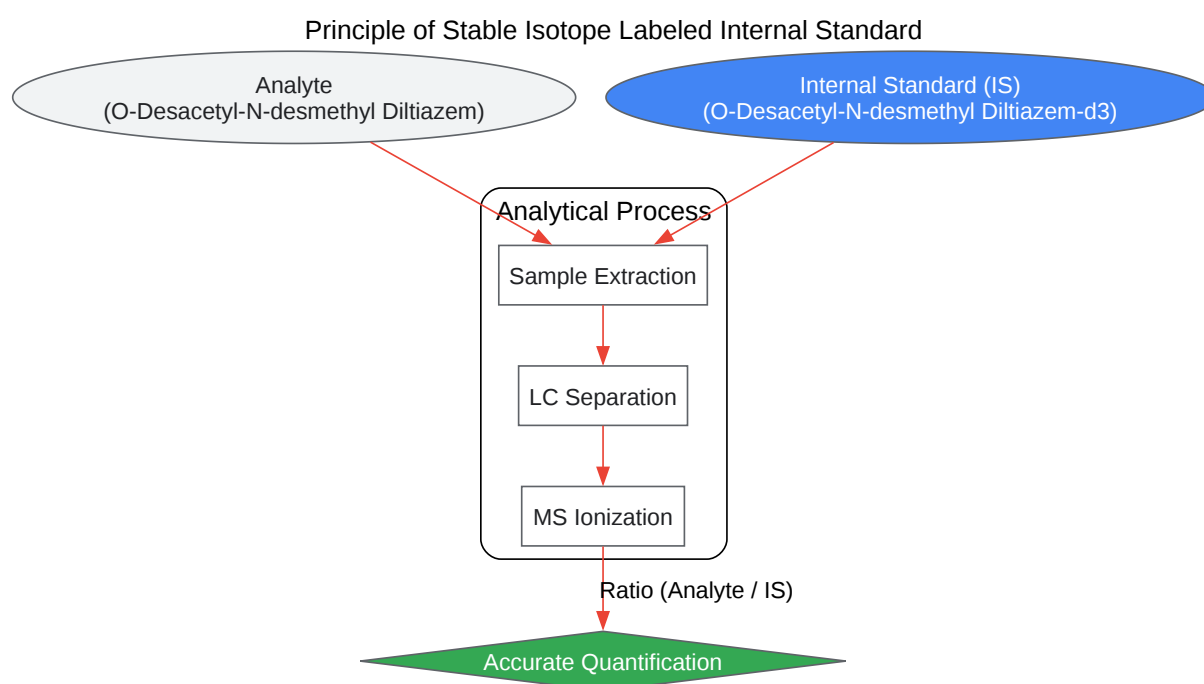
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General workflow for the LC-MS/MS analysis of plasma samples.

Application of the Deuterated Standard

The core utility of **O-Desacetyl-N-desmethyl Diltiazem-d3** is its role as an internal standard (IS) in quantitative mass spectrometry.[9] An ideal internal standard co-elutes with the analyte of interest and experiences similar ionization and matrix effects, but is distinguishable by its mass. The stable isotope-labeled (SIL) internal standard is considered the gold standard for this purpose.

The relationship between the analyte and the SIL-IS in achieving accurate quantification is depicted below.



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Use of a SIL-IS to correct for variability and ensure accuracy.

Conclusion

O-Desacetyl-N-desmethyl Diltiazem-d3 is an indispensable tool for researchers in pharmacology and drug development. Its use as an internal standard enables the robust and accurate quantification of a key diltiazem metabolite, facilitating reliable pharmacokinetic assessments and bioequivalence studies. While a universal CAS number for this deuterated compound remains elusive in public databases, its availability from specialized chemical suppliers underscores its importance in modern bioanalysis. The protocols and pathways detailed in this guide provide a foundational understanding for its application in a research setting.

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